

# An In-Depth Technical Guide to the Infrared Spectrum of Chloroethane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

Cat. No.: B12647930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the infrared (IR) spectrum of chloroethane ( $C_2H_5Cl$ ). It is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development and related fields who utilize spectroscopic techniques for molecular identification and characterization. This document outlines the core principles of interpreting the chloroethane IR spectrum, presents quantitative data in a structured format, details experimental methodologies, and provides a visual representation of the underlying molecular vibrations.

## Principles of Infrared Spectroscopy of Chloroethane

Infrared spectroscopy is a powerful analytical technique that probes the vibrational modes of a molecule. When a molecule is exposed to infrared radiation, it absorbs energy at specific frequencies that correspond to the vibrations of its chemical bonds. These vibrations, which include stretching, bending, rocking, and twisting, create a unique spectral fingerprint for each molecule.

For chloroethane, the IR spectrum is characterized by absorption bands arising from the vibrations of its C-H, C-C, and C-Cl bonds. The positions, intensities, and shapes of these bands provide valuable information about the molecule's functional groups and overall structure. The spectrum can be broadly divided into two regions: the functional group region (typically 4000-1500  $\text{cm}^{-1}$ ) and the fingerprint region (1500-400  $\text{cm}^{-1}$ ). The fingerprint region is particularly complex and unique to each molecule, making it highly useful for identification.<sup>[1]</sup>

## Data Presentation: Infrared Absorption of Gaseous Chloroethane

The following table summarizes the prominent absorption maxima observed in the gas-phase infrared spectrum of chloroethane. The data is compiled from established spectroscopic literature and provides assignments for the fundamental vibrational modes.

| Wavenumber ( $\text{cm}^{-1}$ ) | Intensity | Vibrational Mode Assignment                    |
|---------------------------------|-----------|------------------------------------------------|
| 2995                            | Strong    | $\text{CH}_3$ Asymmetric Stretch               |
| 2965                            | Strong    | $\text{CH}_2$ Asymmetric Stretch               |
| 2948                            | Strong    | $\text{CH}_3$ Symmetric Stretch                |
| 2885                            | Medium    | $\text{CH}_2$ Symmetric Stretch                |
| 1478                            | Medium    | $\text{CH}_2$ Scissoring                       |
| 1450                            | Medium    | $\text{CH}_3$ Asymmetric Deformation           |
| 1390                            | Medium    | $\text{CH}_3$ Symmetric Deformation (Umbrella) |
| 1285                            | Medium    | $\text{CH}_2$ Wagging                          |
| 1045                            | Medium    | C-C Stretch                                    |
| 970                             | Weak      | $\text{CH}_3$ Rocking                          |
| 785                             | Strong    | C-Cl Stretch                                   |
| 675                             | Strong    | $\text{CH}_2$ Rocking                          |

Data sourced from Daasch, L. W., Liang, C. Y., & Nielsen, J. R. (1954). Vibrational Spectra and Calculated Thermodynamic Properties of Ethyl Chloride and 1,1-Dichloroethane. The Journal of Chemical Physics, 22(8), 1293–1300.

## Experimental Protocols: Gas-Phase Infrared Spectroscopy

The following provides a detailed methodology for obtaining the gas-phase infrared spectrum of chloroethane, based on standard practices for volatile organic compounds.

**Objective:** To record the gas-phase infrared absorption spectrum of chloroethane using a Fourier Transform Infrared (FTIR) spectrometer.

**Materials and Equipment:**

- Fourier Transform Infrared (FTIR) spectrometer
- Gas-tight infrared cell with KBr or NaCl windows (typically 10 cm path length)
- Vacuum line and pump
- Chloroethane gas cylinder or a liquid sample with a means for vaporization
- Nitrogen gas (for purging)
- Pressure gauge

**Procedure:**

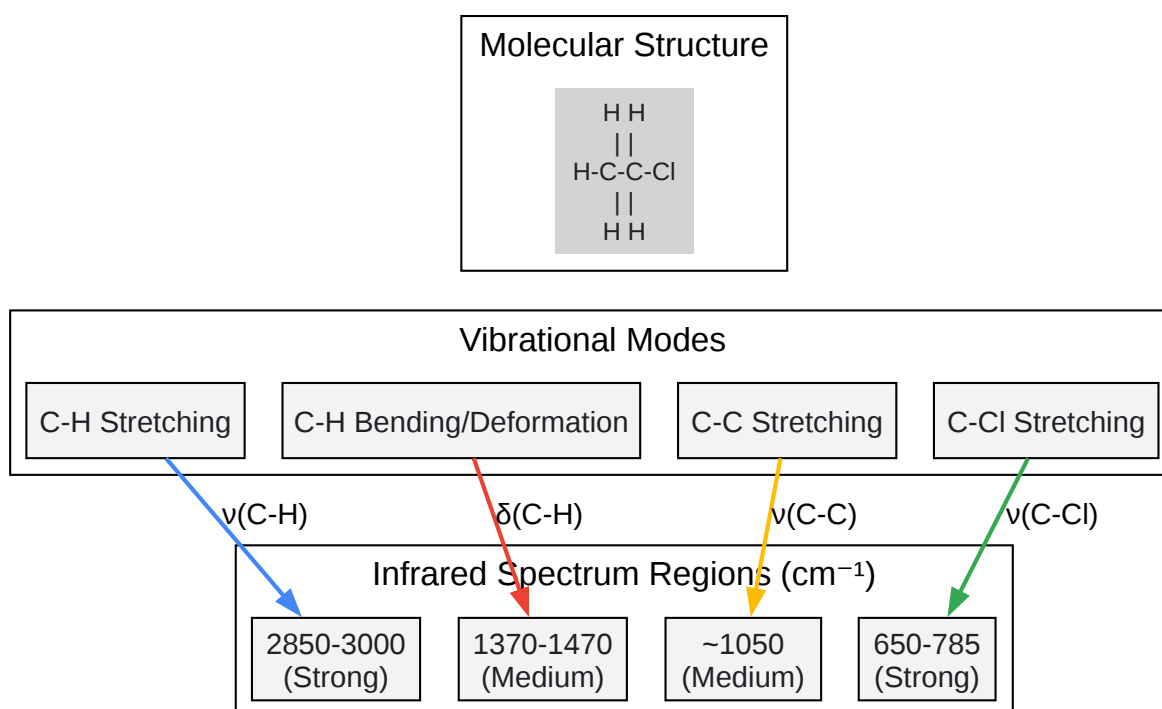
- System Preparation:
  - Ensure the FTIR spectrometer is powered on and has reached thermal equilibrium.
  - Purge the sample compartment with dry nitrogen to minimize atmospheric water and carbon dioxide interference.
  - Align the gas cell in the sample holder of the spectrometer.

- Background Spectrum Acquisition:
  - Evacuate the gas cell using the vacuum line to a pressure below 1 Torr.
  - Close the valve to the vacuum line, isolating the evacuated cell.
  - Acquire a background spectrum. This will be a measurement of the instrument's response without any sample present and will be subtracted from the sample spectrum.
- Sample Introduction:
  - Connect the chloroethane source to the gas cell via the vacuum line.
  - Carefully introduce a small amount of chloroethane vapor into the gas cell. Since chloroethane is a gas at room temperature and pressure, this can be done by controlled expansion from a gas cylinder or by carefully vaporizing a small amount of liquid chloroethane into the evacuated cell.
  - Monitor the pressure in the gas cell using a pressure gauge. A typical pressure for obtaining a good quality spectrum is in the range of 10-50 Torr.
- Sample Spectrum Acquisition:
  - Allow the gas sample to equilibrate within the cell for a few minutes.
  - Acquire the infrared spectrum of the chloroethane sample. The spectrometer will automatically ratio the single-beam sample spectrum against the previously collected single-beam background spectrum to produce the final absorbance or transmittance spectrum.
- Data Processing and Analysis:
  - The resulting spectrum can be processed to identify the positions and intensities of the absorption bands.
  - Compare the obtained spectrum with reference spectra from databases for confirmation.

## Visualization of Molecular Vibrations

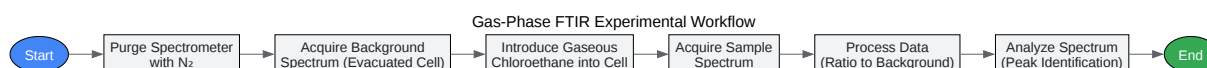
The following diagrams illustrate the logical relationship between the molecular structure of chloroethane and its characteristic infrared absorption bands.

### Chloroethane (CH<sub>3</sub>CH<sub>2</sub>Cl) Molecular Vibrations and IR Spectrum



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Caption: Relationship between chloroethane's structure and its IR spectrum.



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Caption: Workflow for gas-phase FTIR analysis of chloroethane.

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## References

- 1. C<sub>2</sub>H<sub>5</sub>Cl CH<sub>3</sub>CH<sub>2</sub>Cl infrared spectrum of chloroethane prominent wavenumbers cm<sup>-1</sup> detecting functional groups present finger print for identification of ethyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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